

Application Notes and Protocols for eIF4A3-IN-14 in Cell Culture

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Compound of Interest

Compound Name: eIF4A3-IN-14

Cat. No.: B12404388

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Introduction

eIF4A3-IN-14 is a synthetic analogue of Silvestrol, a natural product known to inhibit protein synthesis. This compound specifically targets the eukaryotic initiation factor 4F (eIF4F) translation initiation complex, presenting a valuable tool for studying the roles of translation initiation in various cellular processes, particularly in cancer biology. These application notes provide detailed protocols for utilizing **eIF4A3-IN-14** in cell culture experiments, focusing on its effects on cell viability and reporter gene expression.

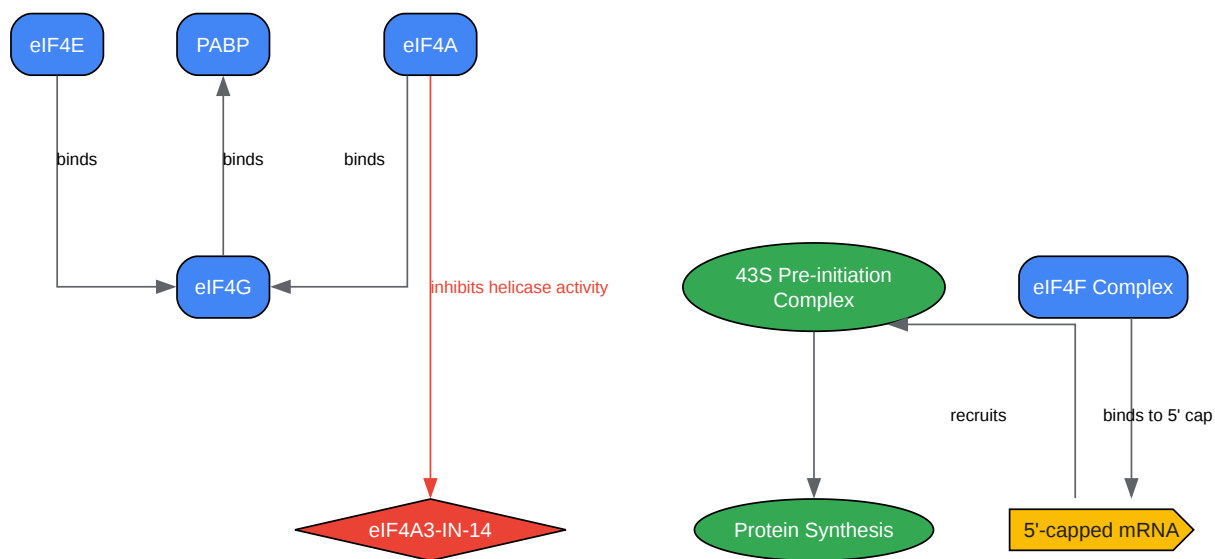
Chemical Properties and Storage

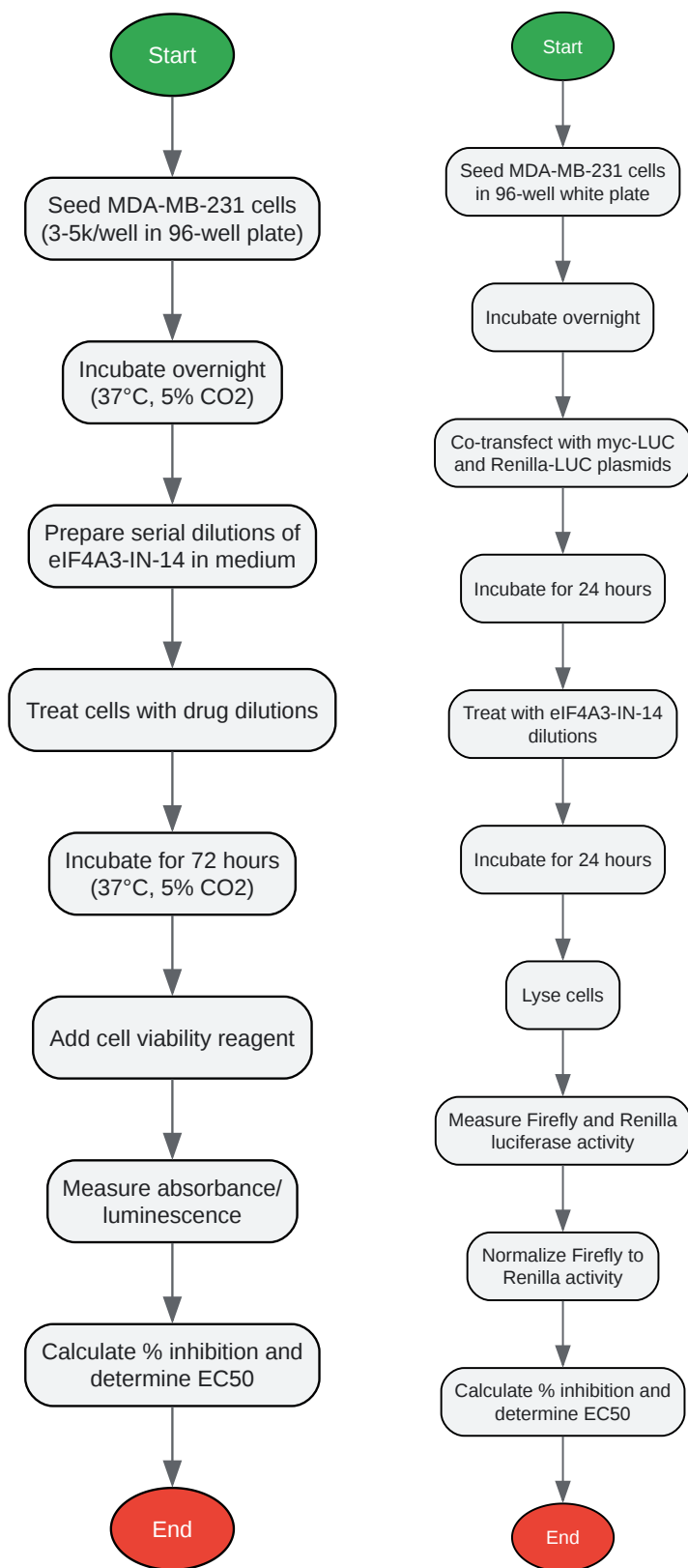
A summary of the key chemical properties of **eIF4A3-IN-14** is provided in the table below.

Property	Value
Compound Name	eIF4A3-IN-14 (Compound 51)
Molecular Formula	C29H28N2O6
Molecular Weight	500.54 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term storage. Stock solutions in DMSO can be stored at -20°C and are stable for several months. Avoid repeated freeze-thaw cycles.

Mechanism of Action

eIF4A3-IN-14, like its parent compound Silvestrol, interferes with the assembly and function of the eIF4F translation initiation complex. This complex, consisting of eIF4E, eIF4A, and eIF4G, is crucial for the recruitment of ribosomes to the 5' cap of mRNAs, a critical step in cap-dependent translation initiation. By targeting the eIF4A RNA helicase activity within this complex, **eIF4A3-IN-14** stalls the ribosome recruitment process, leading to a global reduction in protein synthesis. Notably, mRNAs with complex 5' untranslated regions (UTRs), which are often associated with oncogenes like myc, are particularly sensitive to the inhibition of eIF4A.





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- To cite this document: BenchChem. [Application Notes and Protocols for eIF4A3-IN-14 in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12404388#how-to-use-eif4a3-in-14-in-cell-culture\]](https://www.benchchem.com/product/b12404388#how-to-use-eif4a3-in-14-in-cell-culture)

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